Basic characteristics of 6-methylquinoline compounds

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Compound of Interest

Compound Name:	*2-(3-Isobutoxyphenyl)-6-methylquinoline-4-carbonyl chloride*
CAS No.:	*1160253-97-3*
Cat. No.:	*B1393877*

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An In-depth Technical Guide to the Core Characteristics of 6-Methylquinoline

Introduction

6-Methylquinoline is a heterocyclic aromatic organic compound belonging to the quinoline family. It is structurally characterized by a quinoline core with a methyl group substituted at the 6th position. This seemingly simple modification imparts a unique set of physicochemical properties and reactivity, making 6-methylquinoline a valuable and versatile building block in numerous scientific domains.[1] As a key intermediate, it serves as a foundational scaffold for the synthesis of a wide array of complex molecules with significant biological activities and material properties.[1] Its applications are particularly prominent in medicinal chemistry for the development of novel therapeutic agents, including antimicrobial, anticancer, and anti-inflammatory drugs.[1][2] Furthermore, its utility extends to the creation of fluorescent dyes for biological imaging, advanced polymers, and specialized ligands in coordination chemistry.[1][3] This guide provides a comprehensive technical overview of the fundamental characteristics of 6-methylquinoline, from its synthesis and reactivity to its analytical characterization and

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applications, designed to equip researchers with the core knowledge required for its effective utilization.

Chapter 1: Physicochemical and Structural Properties

A thorough understanding of a compound's fundamental properties is paramount for its successful application in research and development. This chapter details the nomenclature, physical characteristics, and structural attributes of 6-methylquinoline.

Nomenclature and Chemical Identifiers

Correctly identifying a chemical compound is critical for literature searches, procurement, and regulatory compliance. The following table summarizes the key identifiers for 6-methylquinoline.

Identifier	Value	Source
IUPAC Name	6-methylquinoline	[4]
CAS Number	91-62-3	[4]
Molecular Formula	$C_{10}H_9N$	[4]
Molecular Weight	143.19 g/mol	[1]
InChI	InChI=1S/C10H9N/c1-8-4-5-10-9(7-8)3-2-6-11-10/h2-7H,1H3	[4]
InChIKey	LUYISICIYVKBTA-UHFFFAOYSA-N	[4]
Canonical SMILES	CC1=CC2=C(C=C1)N=CC=C2	[4]
PubChem CID	7059	[4]

Physical Properties

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The physical state and solubility of 6-methylquinoline dictate its handling, storage, and reaction conditions. It is typically a liquid at room temperature with a characteristic odor.[4][5]

Property	Value	Source(s)
Appearance	Clear pale yellow to light orange/brown liquid or oil	[1][4][5]
Odor	Pungent, heavy odor; described as sweet and animalic upon dilution	[5][6]
Boiling Point	256-260 °C (497.5 °F) at 760 mmHg	[4][5][7]
Melting Point	-22 °C (-8 °F)	[4][6][7]
Density	~1.067 g/mL at 20 °C	[1][5]
Solubility	Insoluble or poorly miscible in water. Soluble in ethanol, chloroform, methanol, and oils.	[4][5][6][7]
Refractive Index (n20/D)	1.611 - 1.617	[4][5][8]
Flash Point	>110 °C (>230 °F)	[7][8]
pKa	5.21 ± 0.10 (Predicted)	[6]

Structural Characteristics

The structure of 6-methylquinoline consists of a benzene ring fused to a pyridine ring, a bicyclic system that is aromatic and planar. The nitrogen atom in the pyridine ring acts as a weak base, while the methyl group at the 6-position on the benzene ring is an electron-donating group. This substitution influences the electron density distribution and, consequently, the regioselectivity of electrophilic substitution reactions.

Caption: Chemical structure of 6-methylquinoline.

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Chapter 2: Synthesis of the 6-Methylquinoline Scaffold

The construction of the quinoline ring is a cornerstone of heterocyclic chemistry. Several named reactions have been developed for this purpose, many of which can be adapted to synthesize the 6-methyl derivative specifically. The choice of starting material is critical for achieving the desired substitution pattern. For 6-methylquinoline, the logical and most common precursor is p-toluidine.

The Skraup Synthesis

The Skraup synthesis is a classic and powerful method for preparing quinolines from an aromatic amine, glycerol, an oxidizing agent (like nitrobenzene or arsenic acid), and sulfuric acid.[9][10] Its primary advantage is the direct construction of the quinoline core from simple starting materials. The reaction is notoriously exothermic and requires careful control.[9] The use of p-toluidine as the amine component directly yields 6-methylquinoline.

Causality Behind Experimental Choices:

- Glycerol/H_2SO_4: The sulfuric acid first dehydrates glycerol to form acrolein, the key electrophile.[11]
- p-Toluidine: This amine undergoes a Michael addition to the in situ-generated acrolein. The position of the methyl group on the starting amine dictates its final position on the quinoline ring.
- Oxidizing Agent (e.g., Nitrobenzene): The initial cyclized intermediate is a dihydroquinoline. An oxidizing agent is required for the final aromatization step to form the stable quinoline ring.[10]
- Moderator (e.g., Ferrous Sulfate): The reaction can be violent. Ferrous sulfate is often added to moderate the reaction, making it safer and more controllable.[2][10]

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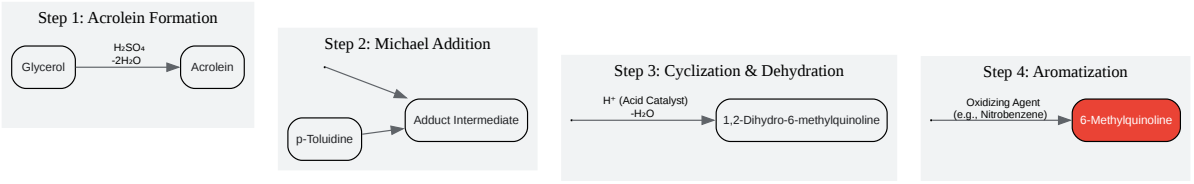

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Caption: Mechanism of the Skraup synthesis for 6-methylquinoline.

Experimental Protocol: Skraup Synthesis of 6-Methylquinoline This protocol is a representative example and must be performed with extreme caution in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including a face shield. The reaction is highly exothermic.[9][12]

- Apparatus Setup: Assemble a three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel.
- Charge Reagents: In the flask, combine p-toluidine (1.0 eq), arsenic acid (or nitrobenzene, ~1.5 eq as oxidant), and ferrous sulfate heptahydrate (~0.1 eq) as a moderator.
- Glycerol Addition: Add glycerol (3.0-4.0 eq) to the mixture and stir to create a homogeneous slurry.
- Acid Addition (Critical Step): Cool the flask in an ice bath. Slowly and carefully add concentrated sulfuric acid (~2.5 eq) dropwise via the dropping funnel with vigorous stirring. The rate of addition must be controlled to keep the internal temperature below 120°C.
- Reaction: After the addition is complete, heat the mixture to 130-150°C for 3-4 hours. The reaction mixture will darken significantly.

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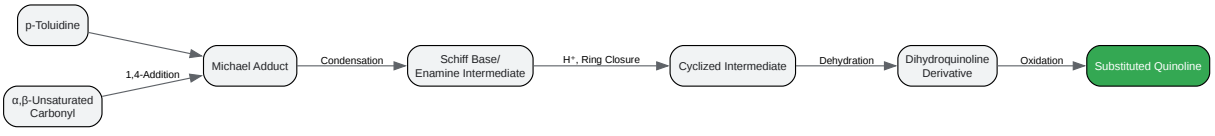
- Workup: Allow the mixture to cool to below 100°C. Carefully dilute with water, then neutralize the excess acid by slowly adding a concentrated sodium hydroxide solution until the mixture is strongly alkaline (pH > 10). This step is also exothermic and requires cooling.
- Isolation: Perform a steam distillation on the alkaline mixture. The 6-methylquinoline will co-distill with water.
- Purification: Collect the distillate. Separate the organic layer, dry it over an anhydrous drying agent (e.g., anhydrous sodium sulfate), and purify by vacuum distillation to yield the final product.

The Doebner-von Miller Reaction

This reaction is a variation of the Skraup synthesis that uses α,β-unsaturated aldehydes or ketones instead of generating acrolein from glycerol.[13][14] To synthesize 6-methylquinoline, one could react p-toluidine with crotonaldehyde under acidic conditions. A significant challenge is the acid-catalyzed polymerization of the unsaturated carbonyl compound, which can lead to tar formation and low yields.[15]



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Caption: General workflow of the Doebner-von Miller reaction.

The Combes Quinoline Synthesis

The Combes synthesis involves the acid-catalyzed condensation of an aromatic amine with a β-diketone.[16][17] An aniline reacts with the diketone to form an enamine intermediate, which then undergoes cyclization and dehydration in strong acid to form the quinoline.[17] To produce 6-methylquinoline, p-toluidine would be reacted with a β-diketone like acetylacetone, which

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would result in 2,4,6-trimethylquinoline. This method is highly valuable for producing quinolines with specific substitutions on the pyridine ring.[18]

Chapter 3: Key Chemical Reactivity

The chemical behavior of 6-methylquinoline is governed by the interplay between the electron-withdrawing pyridine ring, the electron-donating benzene ring (activated by the methyl group), and the basic nitrogen atom.

Reactions at the Nitrogen Atom

The lone pair of electrons on the nitrogen atom makes it a nucleophile and a base.

- N-Alkylation: It reacts with alkyl halides to form quaternary quinolinium salts. These salts are often more water-soluble than the parent molecule and are key intermediates in the synthesis of fluorescent dyes.[3]
- N-Oxidation: Reaction with oxidizing agents like hydrogen peroxide can form 6-methylquinoline 1-oxide.[19]

Experimental Protocol: Synthesis of 6-Methylquinoline 1-Oxide[19]

- Combine Reagents: In a round-bottom flask, add 6-methylquinoline (1.0 eq) and water.
- Add Oxidant: Add hydrogen peroxide (35% solution, ~1.1 eq).
- Catalysis/Conditions: The reaction can be promoted by sonication in an ultrasonic reactor.[19]
- Reaction Time: The reaction is typically rapid, proceeding over approximately 15 minutes under sonication.[19]
- Workup: If a catalyst is used, it is removed by filtration. The water is removed under reduced pressure.
- Purification: The crude product is purified by recrystallization to yield 6-methylquinoline 1-oxide.[19]

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Electrophilic Aromatic Substitution

In strongly acidic conditions, electrophilic substitution (e.g., nitration, sulfonation) occurs primarily on the benzene ring rather than the deactivated pyridine ring. The preferred positions for substitution are C5 and C8.[11]

Reactions of the Methyl Group

The methyl group at the C6 position is benzylic and can undergo reactions typical of such groups, although it is less activated than the methyl groups at the C2 or C4 positions. Potential reactions include oxidation to a carboxylic acid under harsh conditions or condensation with aldehydes.

Chapter 4: Spectroscopic and Analytical Characterization

Confirming the identity and purity of 6-methylquinoline is essential. This is achieved through a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR is the most powerful tool for structural elucidation. The spectrum shows distinct signals for the aromatic protons and a characteristic singlet for the methyl group.

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Proton Assignment	Typical Chemical Shift (ppm)	Multiplicity	Coupling Constant (J) in Hz
H2	~8.84	dd	J(2,3) ≈ 4.3, J(2,4) ≈ 1.7
H4	~8.04	d	J(4,3) ≈ 8.2
H8	~8.00	d	J(8,7) ≈ 8.4
H5	~7.55	s	-
H7	~7.54	dd	J(7,8) ≈ 8.4, J(7,5) ≈ 2.0
H3	~7.34	dd	J(3,4) ≈ 8.2, J(3,2) ≈ 4.3
-CH_3	~2.52	s	-
Data sourced from ChemicalBook and interpreted from typical quinoline spectra.[20]			

Mass Spectrometry (MS)

In electron ionization (EI) mass spectrometry, 6-methylquinoline exhibits a prominent molecular ion (M^+) peak at m/z = 143, corresponding to its molecular weight.[4][21] The base peak is typically the molecular ion, confirming the stability of the aromatic system. A smaller M+1 peak at m/z = 144 is also observed due to the natural abundance of ^{13}C.[4]

Infrared (IR) and UV-Vis Spectroscopy

- IR Spectroscopy: The IR spectrum shows characteristic C-H stretching vibrations for the aromatic rings (~3000-3100 cm^{-1}) and the methyl group (~2850-2960 cm^{-1}). C=C and C=N stretching vibrations of the aromatic system appear in the 1500-1650 cm^{-1} region.[4]

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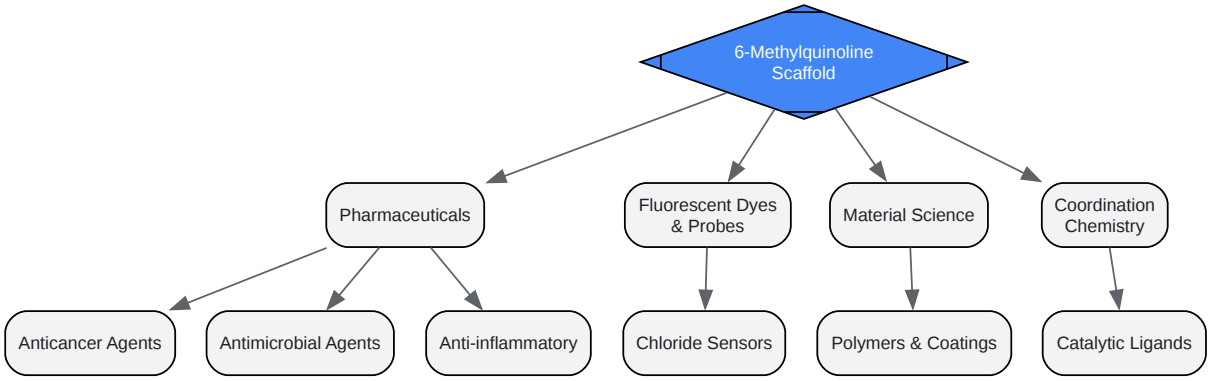
- UV-Vis Spectroscopy: Like other aromatic compounds, 6-methylquinoline absorbs UV light, showing characteristic absorption bands related to $\pi \rightarrow \pi^*$ transitions of the quinoline ring system.

Chapter 5: Applications in Scientific Research and Development

6-Methylquinoline is not merely a chemical curiosity; it is a pivotal intermediate in the creation of high-value functional molecules.



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Caption: Major application pathways for the 6-methylquinoline scaffold.

Pharmaceutical Development

The quinoline ring is a "privileged scaffold" in medicinal chemistry, meaning it is capable of binding to multiple biological targets.

- Antimicrobial and Anticancer Agents: Researchers have extensively used 6-methylquinoline as a starting point to synthesize novel compounds with significant activity against various bacterial, fungal, and cancer cell lines.[1][2] Its derivatives have been explored as potential tubulin polymerization inhibitors and DNA gyrase inhibitors.[22]

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- Anti-inflammatory Drugs: The scaffold is a component in the design of new anti-inflammatory agents.[1]

Fluorescent Probes and Dyes

6-Methylquinoline is a precursor for synthesizing fluorescent quinolinium dyes.[1] These dyes are particularly useful as halide-sensitive probes, allowing for the detection and quantification of chloride ions in biological systems, which is crucial for studying cellular transport and disease states.[2][3]

Materials Science and Coordination Chemistry

- Advanced Materials: The compound is explored in the development of materials like polymers and coatings, where its incorporation can enhance thermal stability and other performance characteristics.[1]
- Ligand Development: The nitrogen atom can coordinate with metal ions, making 6-methylquinoline and its derivatives useful as ligands in catalysis and for the development of novel coordination complexes.[1]

Chapter 6: Safety, Handling, and Toxicology

Proper handling of 6-methylquinoline is essential to ensure laboratory safety. It is classified as harmful and an irritant.

Hazard Identification

The compound is associated with the following primary hazards:

- Acute Toxicity (Oral): Harmful if swallowed.[8][23]
- Skin Irritation: Causes skin irritation.[23][24]
- Eye/Respiratory Irritation: Vapor or mist is irritating to the eyes, mucous membranes, and upper respiratory tract.[7]
- Carcinogenicity: There is limited evidence of a carcinogenic effect.[8]

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Handling and Storage Protocols

- Personal Protective Equipment (PPE): Always handle 6-methylquinoline in a certified fume hood. Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[6][7]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. It is sensitive to prolonged exposure to light and should be stored protected from light, often in a refrigerator.[4][5] Keep away from strong oxidizing agents and strong acids.[5]
- Spill Management: In case of a small spill, remove all ignition sources. Use an absorbent material to pick up the liquid, seal it in a vapor-tight bag for disposal, and wash the contaminated area with ethanol followed by soap and water.[7]

Toxicological Data Summary

The following table presents key toxicity data. It is important to note that toxicity can vary between species.

Test	Species	Route	Value
LD50	Rat	Oral	800 mg/kg
LD50	Mouse	Intraperitoneal	386 mg/kg
LD50	Rabbit	Skin	5 mg/kg
Data sourced from Metascience Safety Data Sheet.[24]			

The Food Safety Commission of Japan conducted a risk assessment and concluded that at the low doses used as a food flavoring agent, it is unlikely to have toxicity relevant to human health.[25]

References

- PubChem. (n.d.). 6-Methylquinoline. National Center for Biotechnology Information. Retrieved from [Link]

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- The Good Scents Company. (n.d.). 6-methyl quinoline. Retrieved from [Link]
- ChemBK. (2024). 6-methyl quinoline. Retrieved from [Link]
- Metascience. (n.d.). Safety Data Sheet 6-Methylquinoline. Retrieved from [Link]
- ResearchGate. (n.d.). General reaction scheme of the Combes/Conrad–Limpach quinoline synthesis. Retrieved from [Link]
- Chemos GmbH & Co.KG. (2021). Safety Data Sheet: 6-Methylquinoline. Retrieved from [Link]
- Name Reactions in Organic Synthesis. (n.d.). Combes Quinoline Synthesis.
- Food Safety Commission of Japan. (n.d.). Risk Assessment Report 6-Methylquinoline (Food Additive). Retrieved from [Link]
- Bartow, E., & McCollum, E. V. (n.d.). Synthesis of derivatives of quinoline. SciSpace. Retrieved from [Link]
- Wikipedia. (n.d.). Doebner–Miller reaction. Retrieved from [Link]
- Name Reactions in Organic Synthesis. (n.d.). Doebner-von Miller Synthesis.
- IIP Series. (n.d.). Synthesis of Quinoline and its Derivatives Using Various Name Reactions: An Overview. Retrieved from [Link]
- Wikipedia. (n.d.). Combes quinoline synthesis. Retrieved from [Link]
- Wikipedia. (n.d.). Skraup reaction. Retrieved from [Link]
- Organic Syntheses. (n.d.). 6-methoxy-8-nitroquinoline. Retrieved from [Link]
- Google Patents. (n.d.). CN103804289A - Method for synthetizing 6-methoxyquinoline.
- Alam, M. J., et al. (2020). Recent advances in the synthesis of biologically and pharmaceutically active quinoline and its analogues: a review. RSC Advances. Retrieved from [Link]

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- Manske, R. H. F., & Kulka, M. (n.d.). The Skraup Synthesis of Quinolines. ResearchGate. Retrieved from [Link]
- Thummel, R. P. (2016). Recent Advances in Metal-Free Quinoline Synthesis. Molecules. Retrieved from [Link]
- SpectraBase. (n.d.). 6-Methylquinoline. Retrieved from [Link]
- Pharmaguideline. (n.d.). Synthesis, Reactions and Medicinal Uses of Quinoline. Retrieved from [Link]
- NIST. (n.d.). Quinoline, 6-methyl-. NIST WebBook. Retrieved from [Link]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. Buy 6-Methylquinoline | 91-62-3 [smolecule.com]
- 3. 6-Methylquinoline 98 91-62-3 [sigmaaldrich.com]
- 4. 6-Methylquinoline | C10H9N | CID 7059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 6-Methylquinoline | 91-62-3 [chemicalbook.com]
- 6. chembk.com [chembk.com]
- 7. 6-METHYLQUINOLINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. 6-methyl quinoline, 91-62-3 [thegoodscentscompany.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Skraup reaction - Wikipedia [en.wikipedia.org]
- 11. Synthesis, Reactions and Medicinal Uses of Quinoline | Pharmaguideline [pharmaguideline.com]
- 12. Organic Syntheses Procedure [orgsyn.org]

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- 13. Doebner–Miller reaction - Wikipedia [en.wikipedia.org]
- 14. Recent Advances in Metal-Free Quinoline Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. Combes Quinoline Synthesis (Chapter 16) - Name Reactions in Organic Synthesis [resolve.cambridge.org]
- 17. Combes quinoline synthesis - Wikipedia [en.wikipedia.org]
- 18. iipseries.org [iipseries.org]
- 19. 6-Methylquinoline 1-oxide synthesis - chemicalbook [chemicalbook.com]
- 20. 6-Methylquinoline(91-62-3) 1H NMR spectrum [chemicalbook.com]
- 21. Quinoline, 6-methyl- [webbook.nist.gov]
- 22. nbinno.com [nbinno.com]
- 23. chemos.de [chemos.de]
- 24. sds.metasci.ca [sds.metasci.ca]
- 25. fsc.go.jp [fsc.go.jp]

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